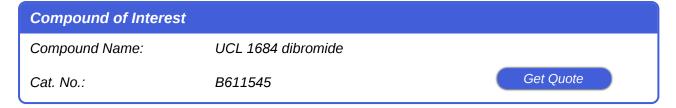


# In-Depth Technical Guide: Physicochemical Properties of UCL 1684 Dibromide Powder

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **UCL 1684 dibromide** powder, a potent, non-peptidic blocker of the apamin-sensitive small conductance calcium-activated potassium (KCa2) channels. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed data, experimental protocols, and visualizations to support laboratory work and further investigation.

### **Core Physicochemical Data**

**UCL 1684 dibromide** is a bis-quinolinium cyclophane that has been instrumental in the study of KCa2 channels due to its high potency and selectivity.[1][2] The following tables summarize its key physicochemical properties based on available data.



Identifier	Value
Chemical Name	6,12,19,20,25,26-Hexahydro-5,27:13,18:21,24-trietheno-11,7-metheno-7H-dibenzo[b,n][1][2][3] [4]tetraazacyclotricosine-5,13-diium dibromide
Molecular Formula	C34H30Br2N4
Molecular Weight	654.44 g/mol [5]
CAS Number	199934-16-2[5]
Purity	≥97% (typically analyzed by HPLC)
Property	Value/Description
Appearance	White to off-white powder
Melting Point	Not specified in available literature.
рКа	Not specified in available literature.
Storage	Desiccate at room temperature for long-term storage of the solid powder. Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.[1] Avoid repeated freeze-thaw cycles.

## **Solubility Profile**

The solubility of **UCL 1684 dibromide** is a critical factor for its use in various experimental settings. The following table provides solubility data in different solvents.



Solvent	Concentration	Notes
DMSO	Soluble to 10 mM[5]	Warming and sonication may be required to achieve higher concentrations.
In Vivo Formulation 1	≥ 0.5 mg/mL (0.76 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.
In Vivo Formulation 2	≥ 0.5 mg/mL (0.76 mM)	10% DMSO, 90% (20% SBE- β-CD in Saline).
In Vivo Formulation 3	≥ 0.5 mg/mL (0.76 mM)	10% DMSO, 90% Corn Oil.

### **Biological Activity and Mechanism of Action**

UCL 1684 is a highly potent blocker of small conductance Ca2+-activated K+ (KCa2 or SK) channels.[1][2] It exhibits high affinity for KCa2.1 and KCa2.2 subtypes.

Target	IC50	Assay Conditions
KCa2.1 (rat)	3 nM	Rat sympathetic neurons[5]
hKCa2.1	762 pM	Expressed in HEK 293 cells[5]
rKCa2.2	364 pM	Expressed in HEK 293 cells[5]

The primary mechanism of action of UCL 1684 is the blockade of KCa2 channels, which are crucial for regulating neuronal excitability and cellular signaling pathways involving calcium. By inhibiting the potassium efflux through these channels, UCL 1684 can modulate action potential firing rates and afterhyperpolarization.

Interestingly, in the context of atrial fibrillation, UCL 1684 has been shown to exert its antiarrhythmic effects through an atrial-selective inhibition of the sodium channel current (INa). [1][2] This leads to a prolongation of the effective refractory period in atrial tissue.

UCL 1684 has also been reported to have off-target activity, acting as an antagonist at M1, M3, and M5 muscarinic acetylcholine receptors with IC $_{50}$  values of 0.12  $\mu$ M, 1.5  $\mu$ M, and 0.52  $\mu$ M, respectively.



# **Experimental Protocols**Preparation of Stock Solutions

For In Vitro Experiments:

- To prepare a 10 mM stock solution, dissolve 6.54 mg of UCL 1684 dibromide powder in 1 mL of DMSO.
- If necessary, gentle warming and sonication can be used to ensure complete dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

For In Vivo Experiments:

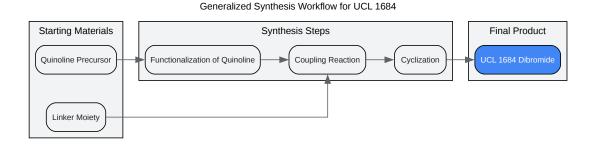
A common vehicle for in vivo administration is a mixture of solvents. The following is a suggested protocol:

- Prepare a stock solution of UCL 1684 in DMSO.
- For a final solution, add the components in the following order: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Ensure the solution is clear and free of precipitation before administration.

#### **Synthesis of UCL 1684 Dibromide**

The synthesis of UCL 1684 involves a multi-step process as described in the medicinal chemistry literature. A key step in the synthesis is the cyclization reaction to form the bisquinolinium cyclophane structure. The following is a generalized workflow based on related syntheses. For a detailed, step-by-step protocol, it is highly recommended to consult the original publication by Campos Rosa et al. in the Journal of Medicinal Chemistry (2000, volume 43, issue 2, pages 420-426).





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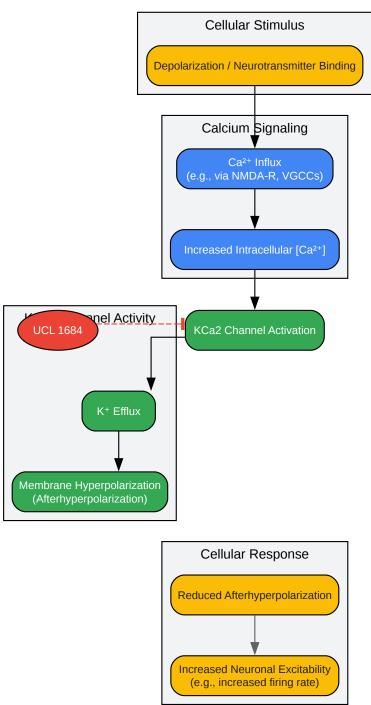
Caption: A simplified workflow illustrating the key stages in the synthesis of **UCL 1684 dibromide**.

## Signaling Pathways and Logical Relationships

The blockade of KCa2 channels by UCL 1684 has significant downstream effects on intracellular signaling cascades, primarily due to the modulation of calcium homeostasis and membrane potential. The following diagram illustrates the principal signaling pathway affected by UCL 1684.



Signaling Pathway Affected by UCL 1684



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Caption: The mechanism of action of UCL 1684 in blocking KCa2 channels and its impact on neuronal excitability.

This guide provides a centralized resource for the physicochemical properties of **UCL 1684 dibromide** powder. For further, more specific applications and safety information, please refer to the appropriate material safety data sheets and original research articles.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties
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